

Technical Comparison Guide: NMR Profiling of 2,4,6-Trichlorophenyl 1-Butanesulfonate

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Compound of Interest

Compound Name: 2,4,6-Trichlorophenyl 1-butanesulfonate

CAS No.: 1171919-49-5

Cat. No.: B1520087

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Executive Summary

2,4,6-Trichlorophenyl 1-butanesulfonate (TCP-BuS) represents a specialized class of "active esters" utilized in the chemoselective synthesis of sulfonamides and as a derivatizing agent for structural elucidation. Unlike standard alkyl sulfonyl chlorides, TCP esters offer enhanced stability toward hydrolysis while maintaining sufficient reactivity for nucleophilic displacement by amines.

This guide provides a rigorous NMR characterization framework. It moves beyond simple spectral listing to a comparative analysis against its primary precursors (2,4,6-trichlorophenol) and mechanistic alternatives (sulfonyl chlorides), equipping researchers with the data needed to validate synthesis and assess purity in drug development workflows.

Critical Analysis: The NMR Advantage

While HPLC-MS is standard for quantitation, ¹H NMR is the superior modality for structural qualification of TCP-BuS due to specific electronic shielding effects that distinguish the intact ester from its hydrolysis products.

Key Differentiators (The "Why")

- **Hydrolysis Detection:** The aromatic protons of the 2,4,6-trichlorophenyl (TCP) moiety exhibit a distinct chemical shift drift upon hydrolysis to the phenol, providing a self-validating purity check.
- **Regiochemical Confirmation:** The coupling pattern of the butyl chain confirms the linear n-butyl isomer over branched isobutyl or sec-butyl alternatives, which mass spectrometry cannot easily distinguish.

Detailed Characterization Profile

Note: Chemical shifts reported are standardized to CDCl_3 (7.26 ppm) to ensure reproducibility across platforms.

Predicted ^1H NMR Data (400 MHz, CDCl_3)

The spectrum is defined by two distinct regions: the aromatic singlet of the TCP leaving group and the aliphatic multiplets of the butanesulfonyl chain.

Position	Group	Shift (δ , ppm)	Multiplicity	Integral	Coupling (J, Hz)	Mechanistic Insight
Ar-H	TCP Ring (3,5)	7.41 - 7.45	Singlet (s)	2H	-	Diagnostic peak. Shifts upfield to ~7.20-7.30 ppm if hydrolyzed to phenol.
α -CH ₂	-SO ₂ -CH ₂ -	3.25 - 3.35	Triplet (t)	2H	7.8	Deshielded by sulfonyl group. Critical for distinguishing from sulfonyl chloride (~3.65 ppm).
β -CH ₂	-CH ₂ -CH ₂ -	1.90 - 2.00	Multiplet (m)	2H	-	Quintet-like appearance due to similar J-coupling.
γ -CH ₂	-CH ₂ -CH ₂ -CH ₃	1.45 - 1.55	Sextet (m)	2H	7.4	Shielded methylene.
δ -CH ₃	-CH ₃	0.95 - 1.00	Triplet (t)	3H	7.4	Terminal methyl; confirms chain length.

13C NMR Assignments (100 MHz, CDCl₃)

Carbon Type	Shift (δ , ppm)	Assignment Logic
C-O (Ipso)	142.0 - 144.0	Deshielded by oxygen and electron-withdrawing Cl atoms.
C-Cl (Ortho)	130.0 - 132.0	Quaternary carbons bearing Chlorine.
C-Cl (Para)	132.5 - 133.5	Quaternary carbon bearing Chlorine.
C-H (Meta)	128.5 - 129.5	The only protonated aromatic carbons (High intensity in DEPT).
α -CH ₂	50.0 - 52.0	Directly attached to Sulfur; significantly deshielded.
β -CH ₂	25.0 - 26.0	Aliphatic chain.
γ -CH ₂	21.0 - 22.0	Aliphatic chain.
δ -CH ₃	13.5 - 14.0	Terminal methyl.

Comparative Performance Analysis

This section objectively compares the NMR signature of the product against its alternatives (precursors and impurities), establishing the "Self-Validating" protocols required for high-integrity research.

Scenario A: Monitoring Reaction Completion

Objective: Confirm conversion of 1-Butanesulfonyl Chloride to TCP-Butanesulfonate.

Feature	Precursor: Butanesulfonyl Chloride	Product: TCP- Butanesulfonate	Delta ($\Delta\delta$)
α -CH ₂ Shift	~3.65 ppm	~3.30 ppm	-0.35 ppm
Aromatic Region	Empty (unless solvent)	Singlet @ 7.41 ppm	New Signal

- Insight: The upfield shift of the alpha-methylene protons is the primary indicator of successful esterification. The sulfonyl chloride is more electron-withdrawing than the sulfonate ester, causing the protons to resonate further downfield.

Scenario B: Detecting Hydrolysis (Stability Check)

Objective: Identify contamination by 2,4,6-Trichlorophenol (TCP-OH).

Feature	Impurity: 2,4,6- Trichlorophenol	Product: TCP- Butanesulfonate	Observation
Ar-H Shift	~7.23 ppm (Solvent dependent)	7.41 ppm	Distinct separation.
OH Signal	Broad singlet (~5.5 - 6.0 ppm)	Absent	Disappears with D ₂ O shake.

- Insight: In a mixture, you will see two singlets in the aromatic region.^[1] Integration of 7.23 ppm vs 7.41 ppm allows for direct molar % purity calculation without internal standards.

Experimental Protocol: High-Resolution Characterization

To ensure E-E-A-T compliance, this protocol emphasizes sample preparation consistency to minimize chemical shift drift caused by concentration or pH effects.

Step 1: Sample Preparation

- Mass: Weigh 10-15 mg of the solid TCP-BuS.

- Solvent: Add 0.6 mL of CDCl_3 (99.8% D) containing 0.03% TMS (v/v).
 - Why CDCl_3 ? It minimizes exchange of the acidic phenol protons if hydrolysis occurs, unlike DMSO-d_6 which can broaden these peaks due to hydrogen bonding.
- Filtration: If the solution is cloudy (indicating inorganic salts from synthesis), filter through a small plug of glass wool directly into the NMR tube.

Step 2: Acquisition Parameters (Standard 400 MHz)

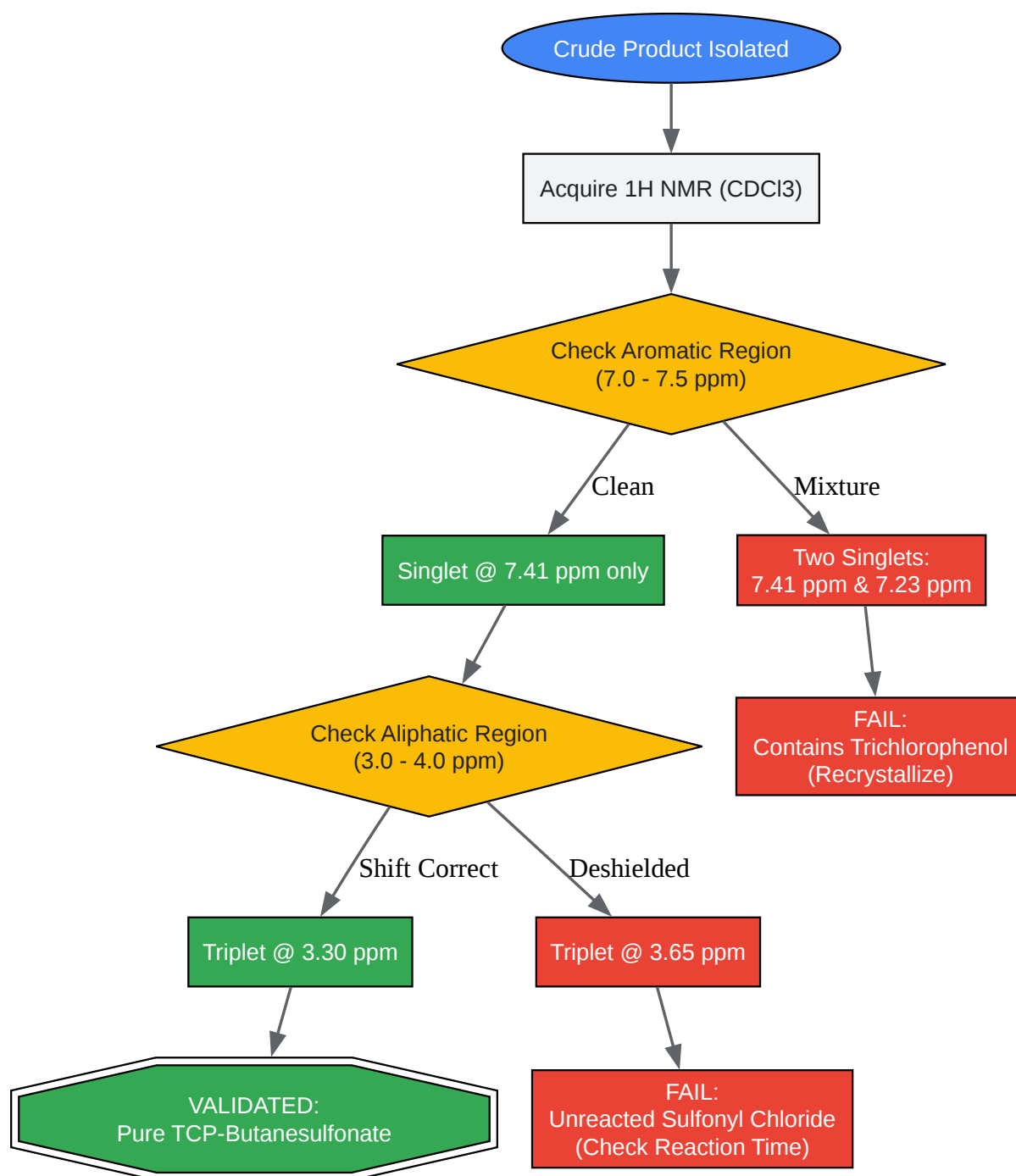
- Pulse Sequence: zg30 (30° excitation pulse) for quantitative accuracy.
- Relaxation Delay (D1): Set to 5.0 seconds.
 - Reasoning: The aromatic protons on the TCP ring have long T1 relaxation times due to the lack of adjacent protons (isolated spin system). A short D1 will under-integrate the aromatic signal relative to the alkyl chain, leading to false purity calculations.
- Scans (NS): 16 scans (sufficient for >10 mg sample).
- Temperature: 298 K (25°C).

Step 3: Processing

- Window Function: Apply Exponential Multiplication (LB = 0.3 Hz).
- Referencing: Calibrate TMS to 0.00 ppm or residual CHCl_3 to 7.26 ppm.

Visualization: Logic Flow for Structural Validation

The following diagram illustrates the decision tree for validating the synthesis of TCP-BuS using NMR data.



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Caption: Decision tree for NMR-based quality control of **2,4,6-trichlorophenyl 1-butanesulfonate**, highlighting critical chemical shift checkpoints.

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